

Flubendiamide: A Technical Guide to its Molecular Characteristics and Mode of Action

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Compound of Interest

Compound Name: *Flubendiamide*

Cat. No.: *B033115*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core molecular and physicochemical properties of **flubendiamide**, a potent insecticide. The document details its molecular weight, chemical characteristics, and the experimental protocols utilized for their determination. Furthermore, it elucidates the compound's mechanism of action through a detailed signaling pathway.

Core Molecular and Physicochemical Properties

Flubendiamide is a synthetic insecticide belonging to the diamide class. Its chemical and physical properties are crucial for understanding its environmental fate, biological activity, and for the development of analytical methods.

Molecular and Chemical Identity

Property	Value	Source(s)
Molecular Weight	682.39 g/mol	[1][2][3][4][5][6]
Molecular Formula	C23H22F7IN2O4S	[1][4][5][6]
IUPAC Name	N ² -[1,1-Dimethyl-2-(methylsulfonyl)ethyl]-3-iodo-N ¹ -{2-methyl-4-[1,2,2,2-tetrafluoro-1-(trifluoromethyl)ethyl]phenyl}-1,2-benzenedicarboxamide	[5]
CAS Number	272451-65-7	[1][6][7]
Appearance	White crystalline powder	[2]

Physicochemical Data

Property	Value	Source(s)
Melting Point	217.5–220.7 °C	[2]
Density	1.659 g/cm ³	[2]
Water Solubility	0.0003 g/L	[2]
Solubility in Acetone	102 g/L	[2]

Experimental Protocols

The determination of **flubendiamide**'s molecular weight and its quantification in various matrices are primarily achieved through mass spectrometry, often coupled with liquid chromatography.

Determination of Molecular Weight by Mass Spectrometry

Objective: To accurately determine the molecular weight of **flubendiamide**.

Methodology: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is a standard and highly accurate method for determining the molecular weight of compounds like **flubendiamide**.

Instrumentation:

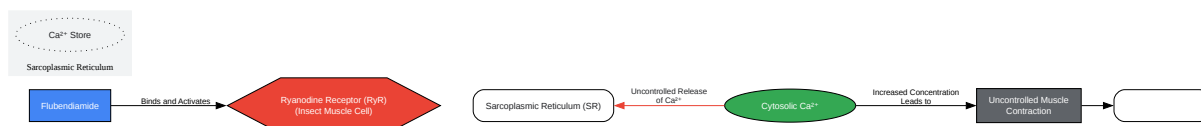
- High-Performance Liquid Chromatography (HPLC) system
- Mass Spectrometer (e.g., Quadrupole Time-of-Flight, Triple Quadrupole)
- Electrospray Ionization (ESI) source

Procedure:

- Standard Preparation: A standard solution of **flubendiamide** of known concentration is prepared in a suitable solvent, such as acetonitrile.
- Chromatographic Separation: The **flubendiamide** standard is injected into the HPLC system. A C18 column is typically used for separation. The mobile phase often consists of a gradient of acetonitrile and water.
- Ionization: The eluent from the HPLC is introduced into the ESI source of the mass spectrometer. ESI generates charged droplets, and as the solvent evaporates, it produces protonated molecules $[M+H]^+$ or other adducts of **flubendiamide**.
- Mass Analysis: The ions are guided into the mass analyzer. In full-scan mode, the mass-to-charge ratio (m/z) of the intact molecule is measured, providing the molecular weight. For **flubendiamide**, a prominent ion corresponding to its molecular weight would be observed.
- Tandem Mass Spectrometry (MS/MS): For structural confirmation, the precursor ion (the protonated molecule) is selected and subjected to collision-induced dissociation (CID). This process fragments the molecule, and the resulting fragment ions are analyzed. The fragmentation pattern provides a unique fingerprint of the molecule. Common fragment ions for **flubendiamide** have been reported.^[5]

Mode of Action: Signaling Pathway

Flubendiamide exerts its insecticidal effect by targeting the ryanodine receptors (RyRs) in insect muscle cells. This leads to an uncontrolled release of intracellular calcium, causing muscle contraction, paralysis, and ultimately, death of the insect.

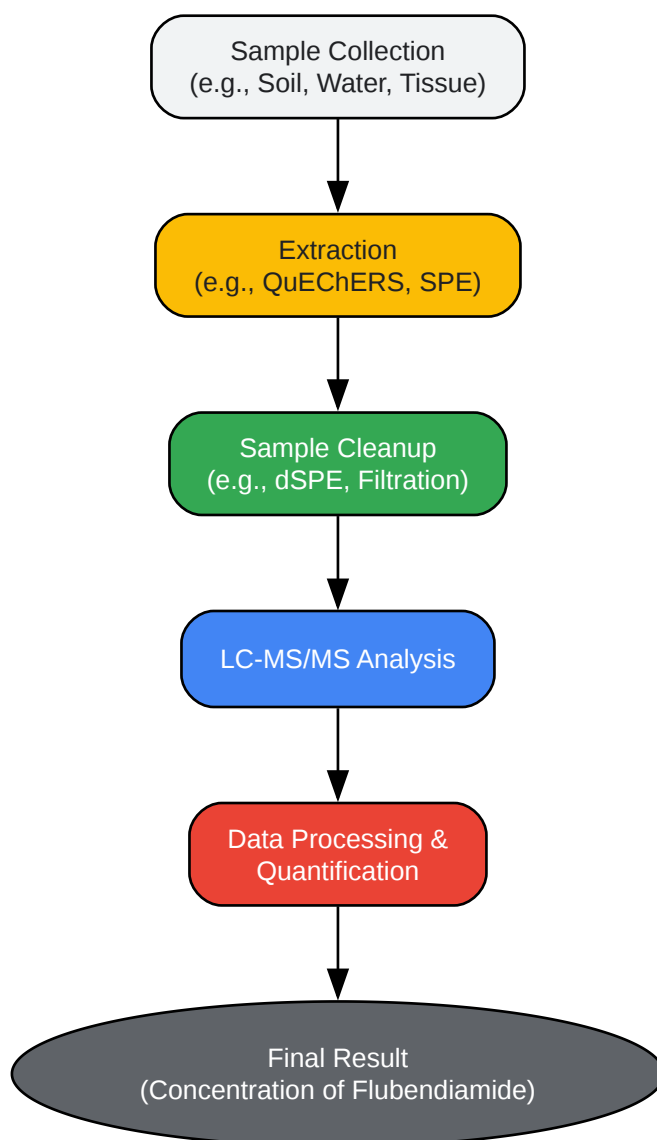


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Caption: Signaling pathway of **flubendiamide**'s mode of action.

Experimental Workflow: Flubendiamide Analysis

The analysis of **flubendiamide** from various matrices, such as environmental or biological samples, follows a standardized workflow to ensure accurate quantification.



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Caption: General workflow for the analysis of **flubendiamide**.

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References

- 1. researchgate.net [researchgate.net]
- 2. uvadoc.uva.es [uvadoc.uva.es]
- 3. researchgate.net [researchgate.net]
- 4. Flubendiamide | C₂₃H₂₂F₇IN₂O₄S | CID 11193251 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 6. rroij.com [rroij.com]
- 7. fao.org [fao.org]
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